

# Essential Safety and Operational Guide for Handling MI-2-2

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MI-2-2

Cat. No.: B609020

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **MI-2-2**. The following procedural steps and data are designed to ensure the safe handling, storage, and disposal of this compound, fostering a secure laboratory environment.

## Hazard Identification and GHS Classification

**MI-2-2** is a potent menin-MLL inhibitor that requires careful handling due to its potential health and environmental hazards.<sup>[1][2]</sup>

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1] [2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[2]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[2]
Specific Target Organ Toxicity, Single Exposure	Category 3	H335: May cause respiratory irritation.[2]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life. [1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.[1]

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure and ensure personal safety. Engineering controls, such as fume hoods, should be the primary means of controlling exposure, with PPE serving as a critical secondary barrier.[1][3]

Body Part	Required PPE	Specifications
Eyes/Face	Safety goggles with side-shields or a face shield.	Must be compliant with ANSI Z87.1 standards.[1]
Hands	Chemical-resistant protective gloves.	Material suitability should be determined based on the solvent used.
Body	Impervious clothing, such as a lab coat or coveralls.	Should be appropriate to prevent skin contact.
Respiratory	Suitable respirator.	Use a NIOSH-approved respirator when ventilation is inadequate or when handling the powder form to avoid dust inhalation.[1]

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **MI-2-2** from receipt to disposal is essential for laboratory safety.

### Receiving and Storage

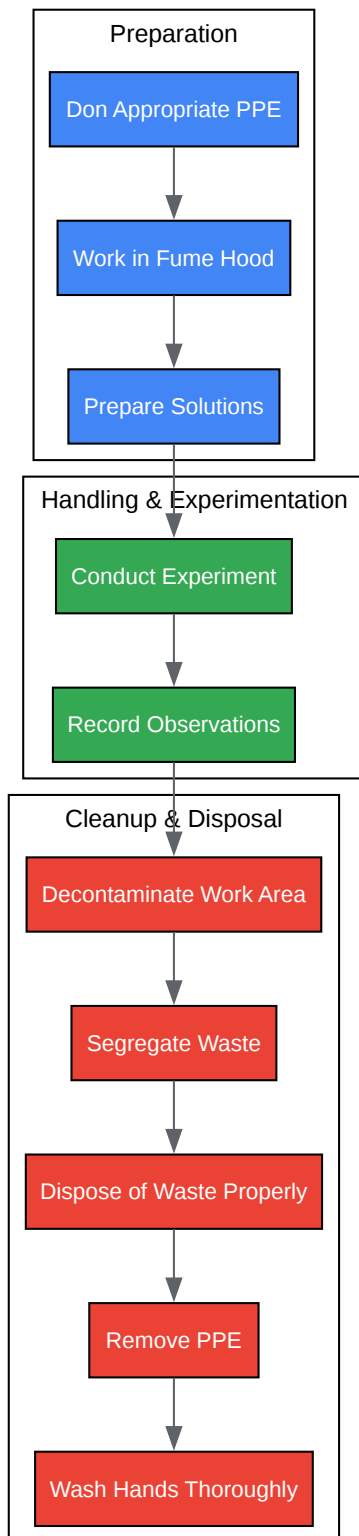
- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Storage Conditions: Store the compound in a tightly sealed container in a cool, well-ventilated area.[1]
  - Powder: Store at -20°C.[1]
  - In Solvent: Store at -80°C.[1]
- Segregation: Keep away from direct sunlight, sources of ignition, and incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[1][2]

## Preparation and Use

- Ventilation: All work with **MI-2-2**, especially handling the solid form and preparing solutions, should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.<sup>[1][2]</sup>
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.<sup>[1][2]</sup>
- Spill Preparedness: Ensure a spill kit is readily available. In case of a spill, evacuate the area, prevent further leakage, and absorb the spill with an inert material.<sup>[2]</sup> Decontaminate surfaces with alcohol.<sup>[2]</sup>

## Safe Handling Workflow

## Safe Handling Workflow for MI-2-2

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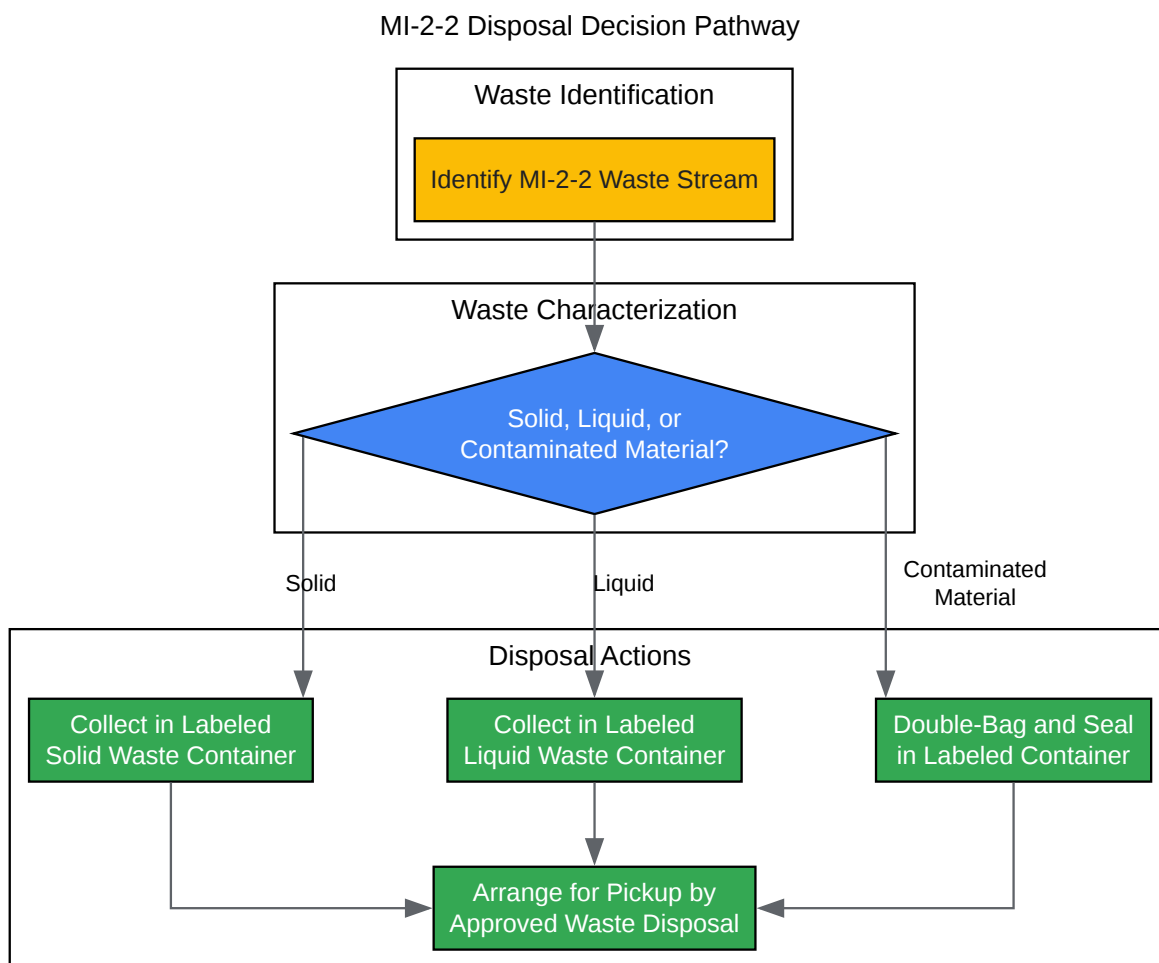
Caption: A workflow diagram illustrating the key steps for the safe handling of **MI-2-2**.

## Disposal Plan

Proper disposal of **MI-2-2** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: **MI-2-2** is classified as hazardous waste due to its toxicity to aquatic life. [\[1\]](#)
- Containerization:
  - Solid Waste: Collect unused or contaminated solid **MI-2-2** in a clearly labeled, sealed container designated for chemical waste. [\[4\]](#)
  - Liquid Waste: Collect solutions containing **MI-2-2** in a compatible, sealed, and clearly labeled hazardous waste container. Do not discharge organic solvents down the drain. [\[4\]](#)
  - Contaminated Materials: Items such as gloves, paper towels, and pipette tips that are contaminated with **MI-2-2** should be collected in a sealed bag or container and disposed of as hazardous solid waste. [\[4\]](#)
- Disposal Route: All waste containing **MI-2-2** must be disposed of through an approved waste disposal plant or your institution's hazardous waste program. [\[1\]](#) Avoid release to the environment. [\[1\]](#)

## Disposal Decision Pathway



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Caption: A decision-making diagram for the proper disposal of different forms of **MI-2-2** waste.

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## References

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